

Technical Safety & Application Guide: (R)-Timolol-d9 (Maleate)[1]

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Compound of Interest

Compound Name: (R)-Timolol-d9 (maleate)

Cat. No.: B12405679

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Executive Summary & Chemical Architecture

(R)-Timolol-d9 (maleate) is a stable isotope-labeled enantiomer of the non-selective beta-adrenergic antagonist Timolol.[1] While the (S)-enantiomer is the clinically active pharmacophore for glaucoma and hypertension, the (R)-enantiomer serves as a critical tool in chiral chromatography and pharmacokinetic profiling.[1]

The "d9" designation indicates the replacement of nine hydrogen atoms with deuterium (^2H) on the tert-butyl group.[1] This specific labeling provides a mass shift of +9 Da, ideal for preventing isotopic overlap (crosstalk) with the native analyte during mass spectrometry.[1]

Molecular Identity Table

Property	Specification
Chemical Name	(R)-1-(tert-butylamino-d9)-3-((4-morpholino-1,2,5-thiadiazol-3-yl)oxy)propan-2-ol maleate
CAS Number	26839-77-0 (Unlabeled Parent); Label-specific CAS varies by vendor
Molecular Formula	
Molecular Weight	~441.55 g/mol (Salt); Free base ~325.48 g/mol
Isotopic Purity	99% deuterated forms ()
Appearance	White to off-white crystalline solid
Solubility	Methanol, Water, DMSO

Hazard Identification & Toxicological Context

While (R)-Timolol exhibits approximately 1/80th the beta-blocking potency of (S)-Timolol at extraocular receptors, it retains significant biological activity, particularly in intraocular pressure reduction.^[2] Therefore, it must be handled with the same high-level safety protocols as the active pharmaceutical ingredient (API).

GHS Classification (derived from Timolol Maleate)

The following classifications apply to the salt form based on the parent compound's toxicology:

- Reproductive Toxicity (Category 2): H361 - Suspected of damaging fertility or the unborn child.^{[1][3][4][5][6]}
- Specific Target Organ Toxicity - Repeated Exposure (Category 1): H372 - Causes damage to organs (cardiovascular system, lungs) through prolonged or repeated exposure.^[1]
- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.^{[1][4]}

Mechanism of Toxicity

The primary risk stems from adrenergic blockade.^[1] Even the (R)-isomer can induce systemic beta-blockade effects if absorbed in sufficient quantities, leading to:

- Bradycardia: Slowed heart rate.^[1]
- Bronchospasm: Critical risk for researchers with asthma/COPD.^[1]
- Hypotension: Dizziness or syncope.^[1]

Safe Handling & Containment Protocol

This protocol is designed to prevent inhalation of particulates and dermal absorption, the two most common exposure routes in a research setting.^[1]

Engineering Controls

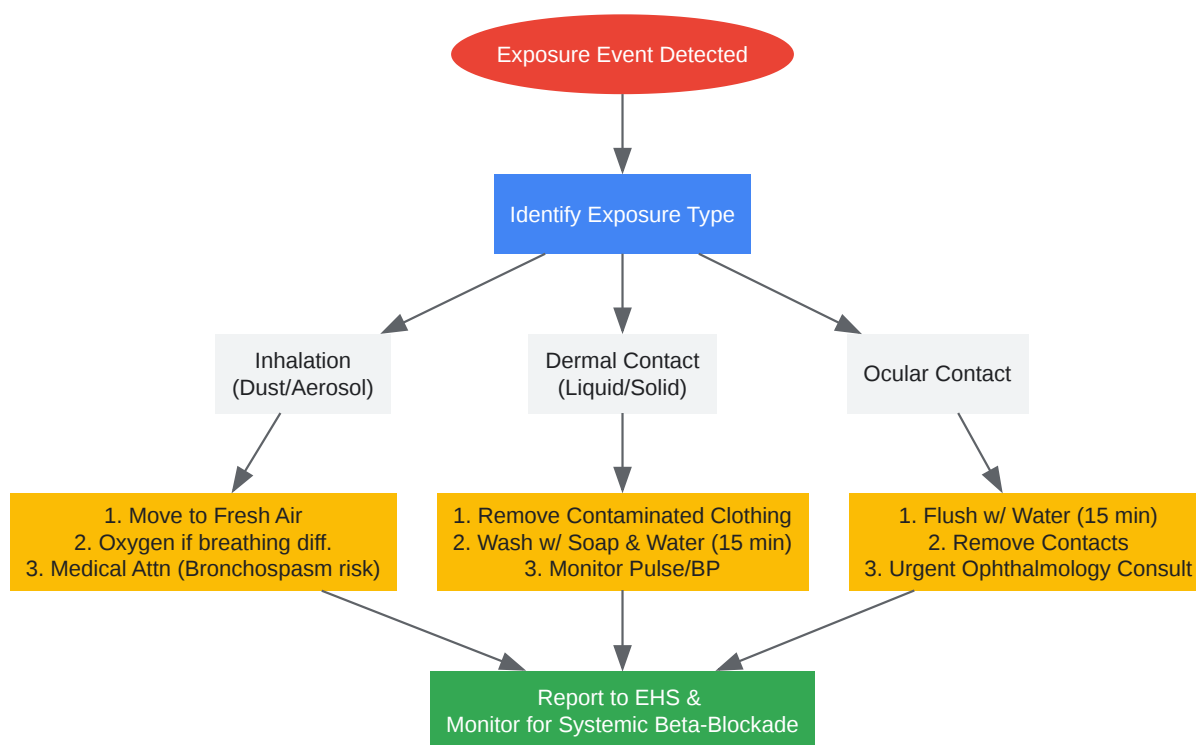
- Primary Barrier: All weighing and solubilization of the solid powder must be performed in a Class II Biological Safety Cabinet (BSC) or a certified chemical fume hood with a face velocity > 100 fpm.^[1]
- Static Control: Use an anti-static gun during weighing. Deuterated standards are often expensive and available in milligram quantities; static can cause loss of material and contamination.^[1]

Personal Protective Equipment (PPE) Matrix

Zone	PPE Requirement	Rationale
Respiratory	N95 or P100 Respirator (if outside hood)	Prevents inhalation of airborne particulates during spill cleanup. ^[1]
Dermal	Double Nitrile Gloves (0.11 mm min)	Timolol salts are water-soluble and can permeate compromised skin. ^[1]
Ocular	Chemical Splash Goggles	Protects against mucosal absorption via the eyes (highly vascularized). ^[1]

Visualized Safety Decision Tree

The following diagram outlines the immediate response logic for exposure events.



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Figure 1: Emergency response decision matrix for (R)-Timolol-d9 exposure.^[1] Note the emphasis on bronchospasm monitoring.

Analytical Application: LC-MS/MS Internal Standard

(R)-Timolol-d9 is primarily used as an Internal Standard (IS) for the quantification of Timolol in biological matrices (plasma, aqueous humor).^[1]

Why (R)-Timolol-d9?

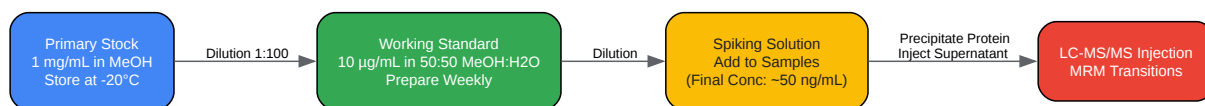
- **Chiral Differentiation:** In chiral LC methods, (R)-Timolol-d9 co-elutes with (R)-Timolol but is mass-resolved.^[1] This allows precise quantification of the (R)-impurity in (S)-Timolol drug

substances.[1]

- Matrix Effect Compensation: As a stable isotope, it mirrors the ionization suppression/enhancement experienced by the analyte.[1]
- Deuterium Location: The d9 label on the tert-butyl group is metabolically stable and resistant to Hydrogen/Deuterium (H/D) exchange in aqueous mobile phases.[1]

Preparation Workflow

Critical Note: Deuterated standards are hygroscopic. Allow the vial to equilibrate to room temperature before opening to prevent condensation, which can degrade the maleate salt.[1]



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Figure 2: Recommended workflow for preparing (R)-Timolol-d9 internal standard solutions to ensure stability and accuracy.

Mass Spectrometry Parameters (Guideline)

- Ionization: ESI Positive mode ().
- Precursor Ion: m/z ~326.3 (Unlabeled) vs. m/z ~335.4 ((R)-Timolol-d9).[1]
- Product Ions: The fragmentation pattern typically yields a characteristic loss of the side chain.[1]
 - Primary Transition:[1] 335.4
 - 270.2 (Loss of morpholino ring fragment).[1]
 - Secondary Transition: 335.4

82.1 (Fragment of the deuterated t-butyl amine).[1]

Storage & Stability

- Temperature: Store solid at -20°C. Solutions should also be stored at -20°C or -80°C.
- Light: Protect from light (amber vials).[1] Timolol is photosensitive.[1]
- Stability: Re-test purity annually. Deuterated compounds are generally stable but can undergo isotope scrambling if exposed to extreme pH or catalysts.[1]

Waste Disposal

Dispose of as Hazardous Chemical Waste.[1]

- Do not flush down the drain.[1]
- Segregate with "Toxic" and "Reproductive Toxin" labels.[1]
- Solutions containing methanol/acetonitrile must be disposed of as Flammable/Solvent waste.
[1]

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